

Technical Guide: Determination of 2-Propylcyclopentanone Molecular Weight

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Compound of Interest

Compound Name: 2-Propylcyclopentanone

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Introduction

2-Propylcyclopentanone is a cyclic ketone used as an intermediate in the synthesis of various organic compounds, including pharmaceuticals and fragrances. An accurate determination of its molecular weight is fundamental for stoichiometric calculations in chemical reactions, structural elucidation, and analytical characterization. This document provides a detailed guide to the calculation of the molecular weight of **2-Propylcyclopentanone** based on its molecular formula and the standard atomic weights of its constituent elements.

Molecular Formula and Structure

2-Propylcyclopentanone is an organic compound with the molecular formula $C_8H_{14}O$.^{[1][2][3]} Its structure consists of a five-membered cyclopentane ring containing a carbonyl group (a ketone), with a propyl group attached to the second carbon atom relative to the carbonyl.

Protocol for Molecular Weight Calculation

The molecular weight (MW) of a compound is the sum of the atomic weights of all atoms in its molecular formula. The calculation protocol is as follows:

- Identify the Molecular Formula: The established molecular formula for **2-Propylcyclopentanone** is $C_8H_{14}O$.^{[1][2][3]}

- Determine Constituent Elements: The elements present in the molecule are Carbon (C), Hydrogen (H), and Oxygen (O).
- Ascertain Atom Count: Count the number of atoms for each element as indicated by the subscripts in the molecular formula:
 - Carbon (C): 8 atoms
 - Hydrogen (H): 14 atoms
 - Oxygen (O): 1 atom
- Obtain Standard Atomic Weights: Utilize the standard atomic weights for each element as provided by the International Union of Pure and Applied Chemistry (IUPAC).
 - Atomic Weight of Carbon (C): ≈ 12.011 amu.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Atomic Weight of Hydrogen (H): ≈ 1.008 amu.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Atomic Weight of Oxygen (O): ≈ 15.999 amu.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Calculate Total Mass Contribution: Multiply the atom count of each element by its respective atomic weight.
- Sum for Final Molecular Weight: Sum the total mass contributions of all elements to obtain the final molecular weight of the compound.

Quantitative Data Summary

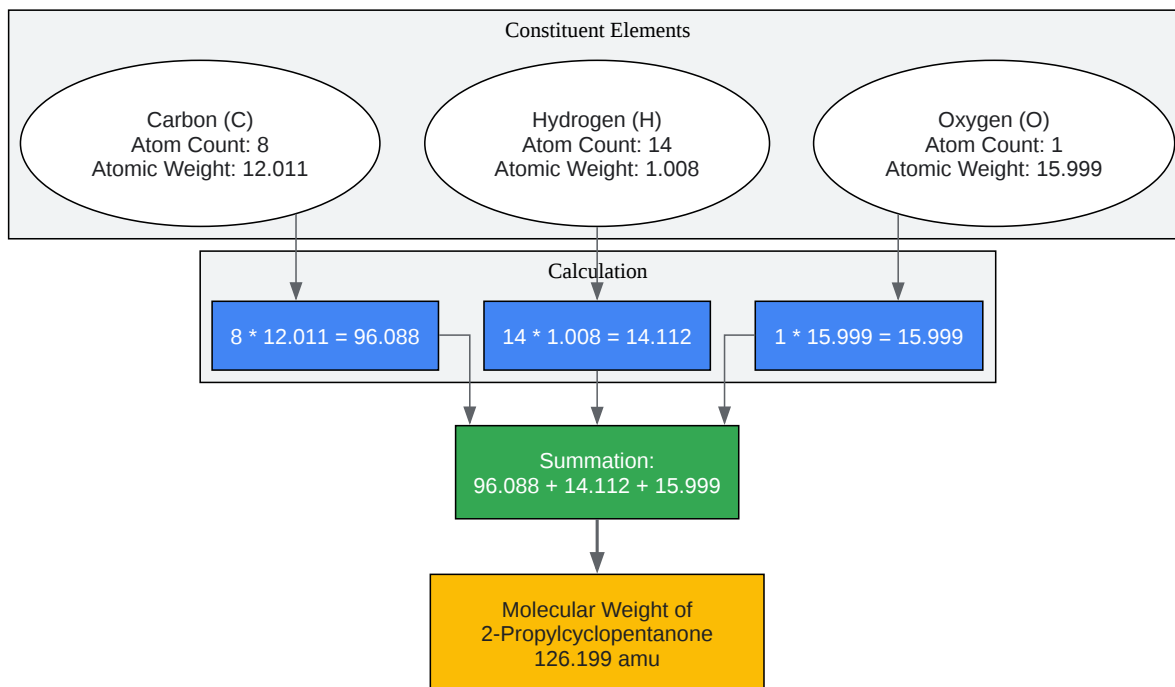
The following table summarizes the quantitative data used in the calculation of the molecular weight for **2-Propylcyclopentanone** (C₈H₁₄O).

Element	Symbol	Atom Count	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	8	12.011	96.088
Hydrogen	H	14	1.008	14.112
Oxygen	O	1	15.999	15.999
Total	23	126.199		

The calculated molecular weight is 126.199 amu, which is often expressed as 126.20 g/mol for molar mass calculations.^{[2][3][15]}

Visualization of Calculation Workflow

The logical relationship for determining the molecular weight from the compound's constituent elements is illustrated below.



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